

# Technical Guide: (R)-1-m-Tolylethanamine - Safety, Handling, and Applications

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## Compound of Interest

Compound Name: (R)-1-m-Tolylethanamine

Cat. No.: B588723

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and material safety data for **(R)-1-m-Tolylethanamine**. The information is intended for use in laboratory and drug development settings.

## Compound Identification and Properties

**(R)-1-m-Tolylethanamine** is a chiral amine that serves as a valuable building block in asymmetric synthesis. Its stereospecific nature makes it a crucial component in the development of enantiomerically pure pharmaceuticals and other fine chemicals.

Table 1: Chemical and Physical Properties of **(R)-1-m-Tolylethanamine**

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>13</sub> N	PubChem
Molecular Weight	135.21 g/mol	PubChem
CAS Number	138457-19-9	PubChem
IUPAC Name	(1R)-1-(3-methylphenyl)ethanamine	PubChem
Synonyms	(R)-m-Methyl-a-phenethylamin, (1R)-1-(m-tolyl)ethanamine	PubChem
Appearance	No data available	-
Boiling Point	No data available	-
Melting Point	No data available	-
Density	No data available	-
Solubility	No data available	-

## Safety and Hazard Information

A specific Safety Data Sheet (SDS) for **(R)-1-m-Tolylethanamine** is not readily available. The following information is based on data for the closely related isomer, (R)-1-(p-Tolyl)ethanamine, and general knowledge of chiral amines. Researchers should handle this compound with care and perform a thorough risk assessment before use.

Table 2: Hazard Identification and GHS Classifications (Based on (R)-1-(p-Tolyl)ethanamine)

Hazard Class	GHS Classification	Precautionary Statement Codes
Flammable Liquids	Category 4 (Combustible liquid)	H227
Acute Toxicity, Oral	Category 4 (Harmful if swallowed)	H302
Skin Corrosion/Irritation	Category 1B (Causes severe skin burns and eye damage)	H314
Serious Eye Damage/Eye Irritation	Category 1 (Causes serious eye damage)	H318
Hazardous to the Aquatic Environment, Acute Hazard	Category 3 (Harmful to aquatic life)	H402

**Hazard Statements:**

- H227: Combustible liquid.
- H302: Harmful if swallowed.
- H314: Causes severe skin burns and eye damage.
- H402: Harmful to aquatic life.

**Precautionary Statements:**

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P273: Avoid release to the environment.

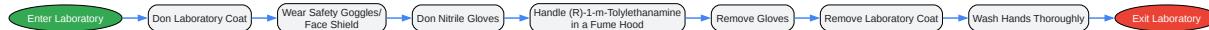
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P310: Immediately call a POISON CENTER or doctor/physician.
- P403+P235: Store in a well-ventilated place. Keep cool.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

## Handling, Storage, and Disposal

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

## Personal Protective Equipment (PPE)

A standard laboratory PPE workflow should be followed when handling **(R)-1-m-Tolylethanamine**.



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Figure 1: Personal Protective Equipment (PPE) Workflow.

## Storage

- Conditions: Store in a cool, dry, well-ventilated area.
- Incompatibilities: Keep away from strong oxidizing agents and acids.
- Container: Keep container tightly closed to prevent absorption of moisture and carbon dioxide from the air.

## Disposal

Dispose of **(R)-1-m-Tolylethanamine** and its containers in accordance with all applicable local, state, and federal regulations. It is considered hazardous waste.

## Experimental Protocols

**(R)-1-m-Tolylethanamine** is primarily used as a resolving agent in the separation of racemic mixtures of carboxylic acids and as a chiral auxiliary in asymmetric synthesis.

### General Protocol for the Resolution of a Racemic Carboxylic Acid

This protocol outlines a general procedure for the resolution of a racemic carboxylic acid using a chiral amine like **(R)-1-m-Tolylethanamine**. The specific solvent, temperature, and stoichiometry will need to be optimized for the particular acid being resolved.

*Figure 2: General workflow for the resolution of a racemic carboxylic acid.*

Table 3: Example Reagents and Conditions for Resolution

Step	Reagent/Parameter	Typical Value/Condition
Solvent	Ethanol, Methanol, or Ethyl Acetate	Varies based on acid solubility
Stoichiometry	Racemic Acid : Chiral Amine	1 : 0.5
Temperature	Dissolution at reflux, crystallization at 0-25 °C	Dependent on solvent and solutes
Acidification	Hydrochloric Acid (e.g., 2M)	To pH < 2
Extraction Solvent	Diethyl ether, Ethyl acetate	Varies based on acid solubility

## Toxicological Information

Detailed toxicological data for **(R)-1-m-Tolylethanamine** is not available. Based on data for similar compounds, it is expected to be harmful if swallowed and may cause irritation upon contact with skin and eyes. Ingestion may cause gastrointestinal irritation, nausea, vomiting, and diarrhea. Inhalation of vapors may cause respiratory tract irritation.

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.
- Skin Contact: Get medical aid immediately. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.
- Ingestion: If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately. Do NOT induce vomiting.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.

## Disclaimer

This document has been prepared as a guide to the safe handling of **(R)-1-m-Tolylethanamine** and is based on the best available information. It is the responsibility of the user to conduct a thorough risk assessment before using this chemical. All users should be trained in the proper handling and disposal of hazardous materials.

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